

Physical properties of (1-Chloro-1-methylethyl)benzene

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Compound of Interest

Compound Name: (1-Chloro-1-methylethyl)benzene

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An In-depth Technical Guide to the Physical Properties of (1-Chloro-1-methylethyl)benzene

Introduction

(1-Chloro-1-methylethyl)benzene, also known by synonyms such as (2-chloropropan-2-yl)benzene and α -cumyl chloride, is a halogenated aromatic hydrocarbon.^{[1][2]} Its chemical structure consists of a benzene ring attached to a propane chain at the second carbon, which also bears a chlorine atom. This guide provides a comprehensive overview of its key physical properties, along with detailed experimental protocols for their determination, intended for researchers, scientists, and professionals in drug development.

Quantitative Data Summary

The physical and chemical properties of **(1-Chloro-1-methylethyl)benzene** are summarized in the table below for easy reference and comparison.

| Property | Value | Source(s) |
|------------------------|---|-----------|
| IUPAC Name | 2-chloropropan-2-ylbenzene | [1] |
| CAS Number | 934-53-2 | [1] |
| Molecular Formula | C ₉ H ₁₁ Cl | [1] |
| Molecular Weight | 154.63 g/mol | [1][2] |
| Density | 1.04 g/cm ³ at 18 °C | [2] |
| Boiling Point | 56-58 °C at 1.5 Torr | [2] |
| Melting Point | -43.35 °C (estimate) | [2] |
| Flash Point | 73 °C | [2] |
| Refractive Index | 1.505 | [2] |
| Water Solubility | Insoluble | [3] |
| Solubility in Organics | Soluble in solvents like ethanol and acetone. | [3] |

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **(1-Chloro-1-methylethyl)benzene**.

Determination of Density

The density of a liquid can be determined by measuring its mass and volume.[4]

Apparatus:

- Graduated cylinder or volumetric flask[5]
- Digital balance[5]
- Beaker[4]

Procedure:

- Measure the mass of a clean, dry beaker using a digital balance and record it.[\[4\]](#)
- Transfer a specific volume of **(1-Chloro-1-methylethyl)benzene** into a graduated cylinder and record the volume.[\[4\]](#)[\[6\]](#)
- Pour the liquid from the graduated cylinder into the pre-weighed beaker.
- Weigh the beaker containing the liquid and record the combined mass.[\[6\]](#)
- Subtract the mass of the empty beaker from the combined mass to determine the mass of the liquid.[\[4\]](#)
- Calculate the density by dividing the mass of the liquid by its volume (Density = Mass/Volume).[\[5\]](#)
- It is important to note that temperature can affect density, so the temperature at which the measurement is taken should be recorded.[\[5\]](#)

Determination of Boiling Point

The boiling point is the temperature at which a liquid's vapor pressure equals the atmospheric pressure.[\[7\]](#) The capillary method is a common technique for determining the boiling point of a small liquid sample.[\[8\]](#)

Apparatus:

- Small test tube[\[9\]](#)
- Capillary tube, sealed at one end[\[7\]](#)
- Thermometer[\[9\]](#)
- Heating apparatus (e.g., Thiele tube, Mel-Temp apparatus, or an oil bath on a hot plate)[\[7\]](#)
[\[10\]](#)
- Beaker for the heating bath[\[9\]](#)

Procedure:

- Place a small amount (a few milliliters) of **(1-Chloro-1-methylethyl)benzene** into the small test tube.[\[9\]](#)
- Invert a capillary tube (sealed end up) and place it inside the test tube containing the liquid.
[\[7\]](#)[\[8\]](#)
- Attach the test tube to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.[\[7\]](#)
- Immerse this assembly in a heating bath (e.g., paraffin or water bath).[\[7\]](#)[\[9\]](#)
- Begin heating the bath slowly.[\[9\]](#) As the temperature rises, air trapped in the capillary tube will escape, seen as a slow stream of bubbles.
- When the liquid's boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube.[\[8\]](#)[\[11\]](#) Note this temperature.
- Turn off the heat and allow the apparatus to cool.
- The bubbling will slow and eventually stop. The exact boiling point is the temperature at which the liquid begins to enter the capillary tube.[\[8\]](#)[\[11\]](#)

Determination of Melting Point

For a substance that is liquid at room temperature, the melting point is equivalent to its freezing point. The procedure is similar to a standard melting point determination but involves cooling the substance. A common method uses a melting point apparatus.[\[12\]](#)

Apparatus:

- Capillary tube[\[12\]](#)
- Melting point apparatus (e.g., DigiMelt or Mel-Temp) with cooling capability or a cooling bath[\[13\]](#)
- Thermometer[\[12\]](#)

Procedure:

- Introduce a small amount of liquid **(1-Chloro-1-methylethyl)benzene** into a capillary tube.
- Place the capillary tube into the melting point apparatus.[\[14\]](#)
- Cool the sample until it solidifies completely.
- Begin to heat the sample slowly, at a rate of about 1-2°C per minute, especially when approaching the expected melting point.[\[12\]](#)[\[14\]](#)
- Record the temperature at which the first droplet of liquid appears and the temperature at which the entire solid has turned into a clear liquid. This range is the melting point.[\[12\]](#) For a pure substance, this range should be narrow.[\[12\]](#)

Determination of Solubility

Solubility is determined by observing the extent to which a solute dissolves in a solvent to form a saturated solution.[\[15\]](#)

Apparatus:

- Small test tubes[\[16\]](#)
- Vortex mixer or shaker
- Graduated pipettes or micropipettes

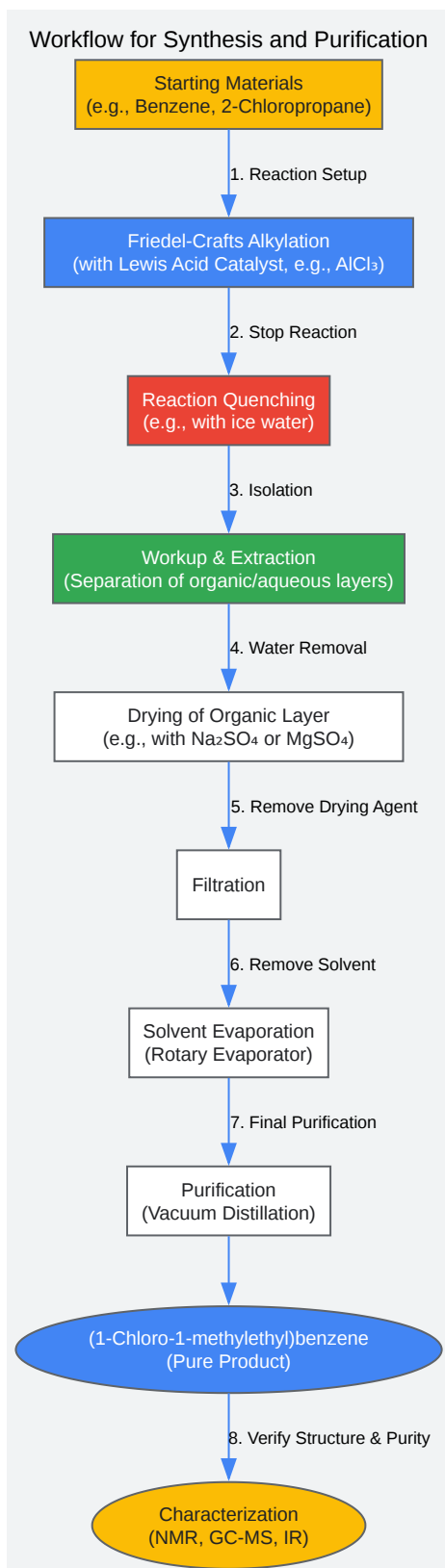
Procedure (Qualitative):

- Place a small, measured amount (e.g., 0.05 mL or 25 mg) of **(1-Chloro-1-methylethyl)benzene** into a small test tube.[\[16\]](#)
- Add a small portion (e.g., 0.75 mL) of the desired solvent (e.g., water, ethanol, diethyl ether) in increments.[\[16\]](#)
- After each addition, shake the test tube vigorously to facilitate dissolution.[\[16\]](#)

- Observe whether the substance dissolves completely. A clear solution with no visible particles indicates solubility.[\[17\]](#)
- Categorize the solubility as soluble, partially soluble, or insoluble based on visual observation.

Logical Workflow Visualization

The following diagram illustrates a generalized workflow for the synthesis and purification of a chlorinated hydrocarbon like **(1-Chloro-1-methylethyl)benzene**, which could be synthesized via Friedel-Crafts alkylation or acylation followed by reduction and chlorination.



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Caption: Generalized workflow for the synthesis and purification of **(1-Chloro-1-methylethyl)benzene**.

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